

Essential Safety and Logistical Information for Handling MK-212

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Compound of Interest

Compound Name: MK-212

Cat. No.: B1677248

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **MK-212**, also known as 6-chloro-2-(1-piperazinyl)pyrazine (CPP), a serotonin receptor agonist.^[1] Adherence to these guidelines is essential to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **MK-212**, all personnel must use the following personal protective equipment to minimize exposure and ensure safety.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^[2]

Skin Protection:

- Gloves: Wear chemical-impermeable gloves.^[2] Gloves must be inspected for any signs of damage before use.^[2] After handling, wash and dry hands thoroughly.^[2]
- Clothing: Wear fire/flammable resistant and impervious clothing.^[2] A lab coat or apron should be worn to protect personal clothing.

Respiratory Protection:

- If exposure limits are exceeded, or if irritation or other symptoms are experienced, a full-face respirator should be used.[\[2\]](#)
- Work should be conducted in a well-ventilated area to avoid the formation of dust or aerosols.[\[2\]](#)

Health Hazard Information

MK-212 is classified as toxic if swallowed.[\[3\]](#) It is imperative to avoid all personal contact, including inhalation and ingestion.[\[4\]](#)

Hazard Classification	Description
Acute Oral Toxicity	Category 3: Toxic if swallowed. [3]
Primary Irritant Effect	Skin: No irritant effect. Eye: No irritating effect. [3]
Sensitization	No sensitizing effects are known. [3]

LD/LC50 values relevant for classification:

Route of Administration	Species	Dose
Oral LD50	Rat	79.6 mg/kg [3]

| Intraperitoneal TDLO | Rat | 2 mg/kg[\[3\]](#) |

Handling and Storage

Handling:

- Wash hands thoroughly after handling the compound.[\[3\]](#)
- Do not eat, drink, or smoke in areas where **MK-212** is being handled.[\[2\]](#)[\[3\]](#)

- Avoid the formation of dust.[2]
- Use in a well-ventilated area.[4]
- Avoid contact with skin and eyes.[2][4]

Storage:

- Store in a locked-up and secure area.[2][3]
- Keep the container tightly closed.
- For short-term storage (days to weeks), store in a dry, dark place at 0 - 4°C.[5]
- For long-term storage (months to years), store at -20°C.[5]

Accidental Release Measures

In the event of a spill, follow these procedures:

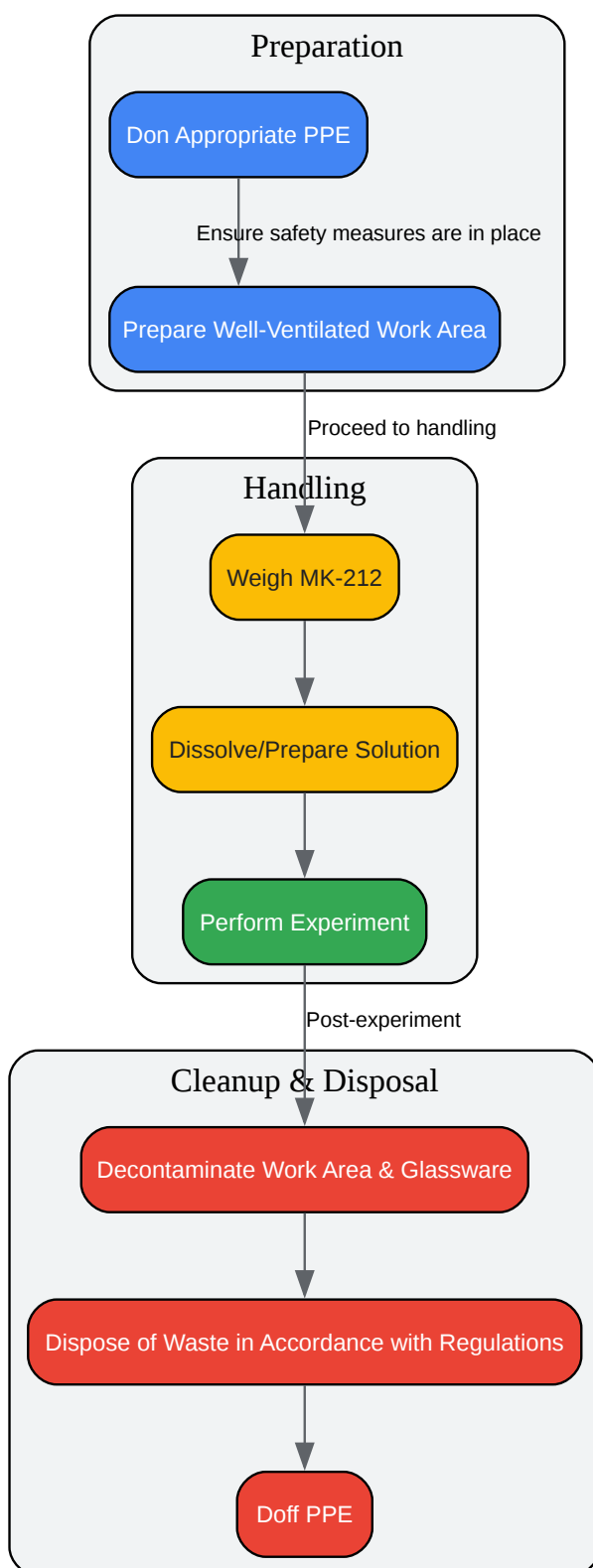
- Evacuate personnel to a safe area.[2]
- Ensure adequate ventilation.[2]
- Remove all sources of ignition.[2]
- Wear appropriate personal protective equipment as described in Section 1.
- Collect the spilled material and place it in a suitable, closed container for disposal.[2]
- Use spark-proof tools and explosion-proof equipment if necessary.[2]

Disposal Plan

Dispose of **MK-212** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[2] The material should be disposed of at an appropriate treatment and disposal facility.[2] Do not allow the chemical to enter drains or waterways.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **MK-212** in a laboratory setting.



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Safe handling workflow for **MK-212**.

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